

Application Notes and Protocols: 2-Diazo-1-indanone in Fused-Ring Synthesis

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Compound of Interest

Compound Name: 1-Indanone, 2-diazo-

Cat. No.: B157840

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These application notes provide a detailed overview of the synthetic utility of 2-diazo-1-indanone in the construction of diverse fused-ring systems. The protocols outlined below are based on established literature and are intended to serve as a guide for the practical application of these methodologies in a research and development setting.

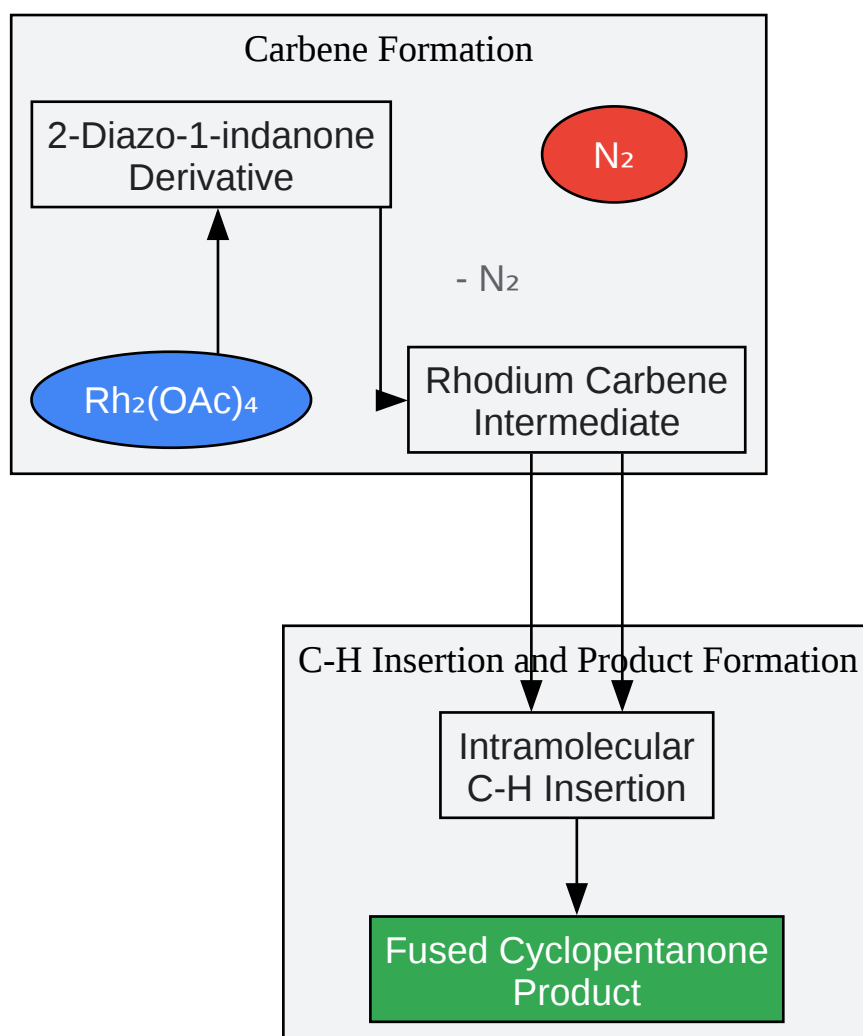
Rhodium-Catalyzed Reactions of 2-Diazo-1-indanone

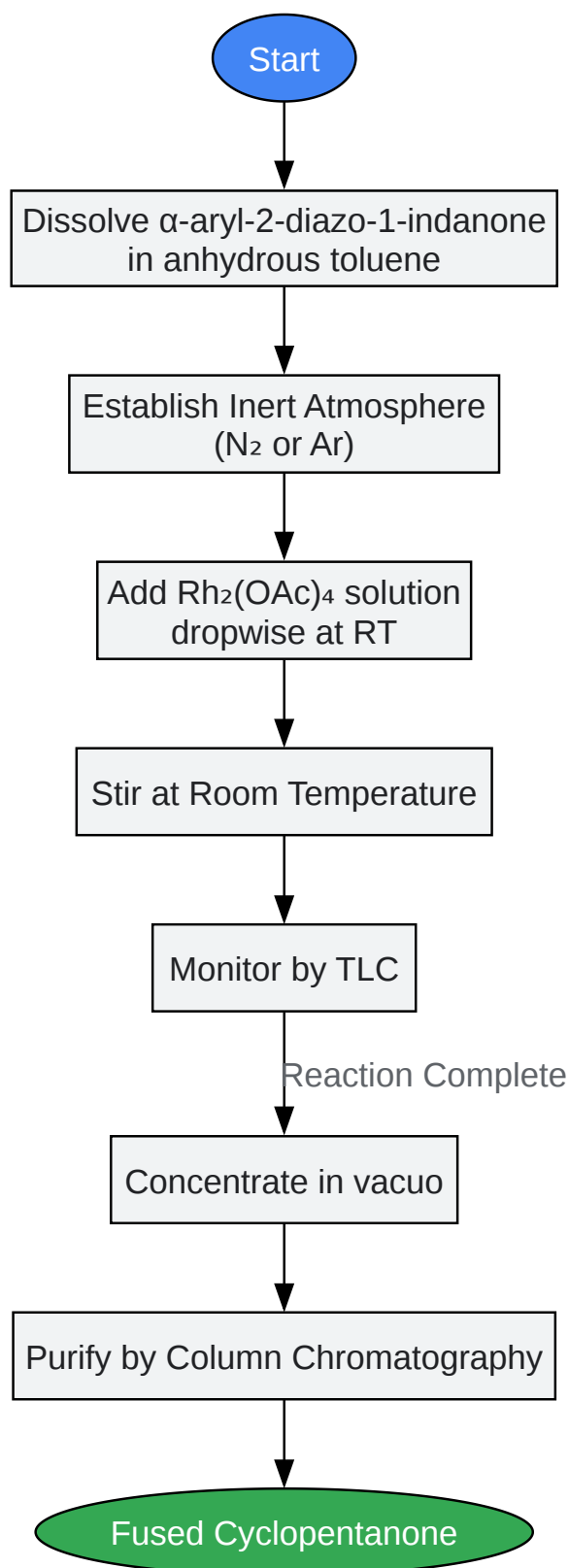
The transition metal-catalyzed decomposition of 2-diazo-1-indanone, particularly with rhodium(II) catalysts, generates a rhodium-carbene intermediate that is highly reactive and serves as a versatile synthon for the formation of new carbon-carbon bonds. This reactivity has been harnessed to construct a variety of fused carbocyclic and spirocyclic frameworks.

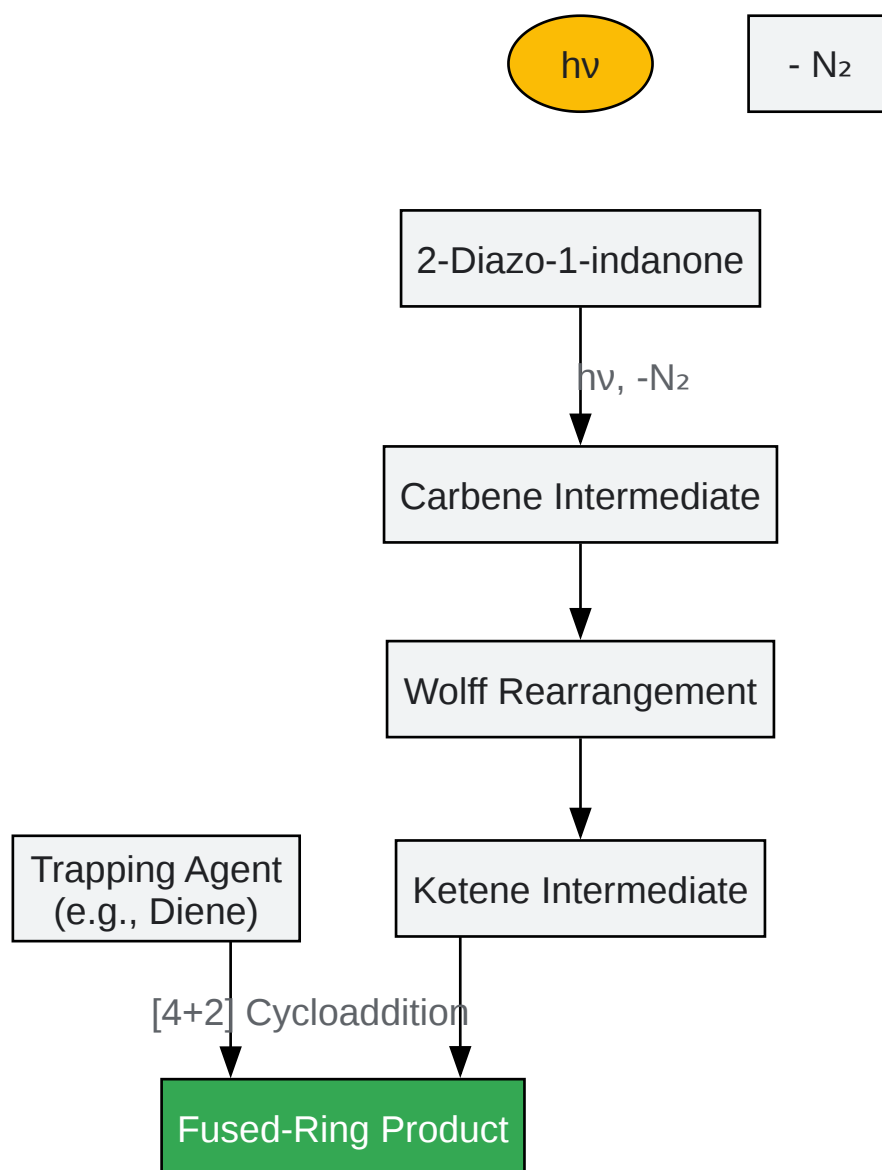
Intramolecular C-H Insertion

The intramolecular C-H insertion of carbenes derived from substituted 2-diazo-1-indanone precursors is a powerful method for the synthesis of fused cyclopentanone derivatives. This reaction is particularly useful for creating polycyclic systems with high regio- and stereoselectivity.

Reaction Pathway: Intramolecular C-H Insertion







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